

Essential Safety and Logistical Information for Handling 4-Cyano-4'-octylbiphenyl

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Compound of Interest		
Compound Name:	4-Cyano-4'-octylbiphenyl	
Cat. No.:	B1197303	Get Quote

For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **4-Cyano-4'-octylbiphenyl**, a compound commonly used in liquid crystal displays and materials science research.[1][2] Adherence to these procedural steps is critical for laboratory safety and operational integrity.

Physical and Chemical Properties

Understanding the fundamental properties of **4-Cyano-4'-octylbiphenyl** is the first step in safe handling. This data is crucial for assessing potential hazards and for proper storage.

Property	Value
Molecular Formula	C21H25N
Molecular Weight	291.44 g/mol [1]
Appearance	White or colorless solid/powder to clear liquid[1] [2]
Boiling Point	~218 °C at 2 mmHg[1]
Flash Point	113 °C (235.4 °F) - closed cup[3]
CAS Number	52709-84-9[1]



Hazard Identification and Personal Protective Equipment (PPE)

4-Cyano-4'-octylbiphenyl is classified with several hazards, necessitating the use of appropriate Personal Protective Equipment (PPE).[4]

GHS Hazard Classification:[3][4]

- · Acute Dermal Toxicity, Category 4
- Acute Inhalation Toxicity, Category 4
- Skin Irritation, Category 2
- Serious Eye Irritation, Category 2
- Specific target organ toxicity single exposure, Category 3 (May cause respiratory irritation)

Recommended Personal Protective Equipment (PPE):



PPE Category	Specification	Purpose
Hand Protection	Chemical-resistant nitrile gloves.[5][6][7]	To prevent skin contact, as the substance is harmful if it comes into contact with skin and causes skin irritation.[4]
Eye/Face Protection	Safety glasses with side- shields or chemical safety goggles. A face shield may be required for splash hazards.[4]	To protect against serious eye irritation.[4]
Skin and Body Protection	Lab coat or other protective clothing to prevent skin exposure.	To prevent skin contact and contamination of personal clothing.[4]
Respiratory Protection	Use only in a well-ventilated area. If dust or vapors are generated, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[4][8]	To prevent inhalation, as the substance is harmful if inhaled and may cause respiratory irritation.[4]

Operational Plan for Handling

A systematic approach to handling **4-Cyano-4'-octylbiphenyl** will minimize exposure and reduce the risk of incidents.

Step 1: Preparation

- Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
- Verify that an emergency eyewash station and safety shower are readily accessible.
- Assemble all necessary equipment and reagents before handling the compound.
- Don the appropriate PPE as detailed in the table above.

Step 2: Handling



- Handle 4-Cyano-4'-octylbiphenyl in a well-ventilated area or a chemical fume hood to avoid breathing in dust, fumes, gas, mist, vapors, or spray.[4]
- Avoid contact with skin and eyes.
- Keep the container tightly closed when not in use.[4]
- Prevent the formation of dust.
- Wash hands thoroughly after handling.[4]

Step 3: In Case of Exposure

- If on skin: Wash with plenty of water. If skin irritation occurs, seek medical attention. Take off contaminated clothing and wash it before reuse.[4]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4]
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing. Get medical help if you feel unwell.[4]

Disposal Plan

Proper disposal of **4-Cyano-4'-octylbiphenyl** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Step 1: Waste Collection

- Collect all waste, including unused material and any contaminated items (e.g., gloves, wipes, containers), in a dedicated, clearly labeled, and sealed hazardous waste container.[9]
- The container must be compatible with the chemical.

Step 2: Storage

 Store the sealed waste container in a designated, secure, and well-ventilated area, away from incompatible materials.



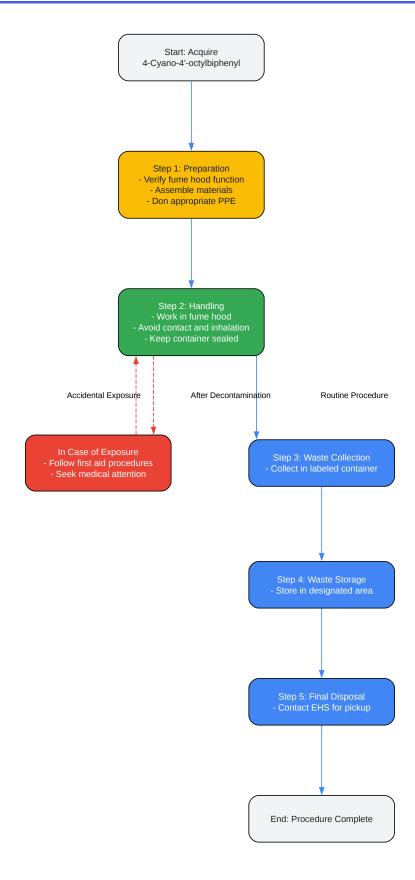
• Follow all institutional and local regulations for the storage of hazardous waste.

Step 3: Disposal

- Dispose of the contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[4]
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.[9]

Workflow for Safe Handling of 4-Cyano-4'-octylbiphenyl





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Caption: Workflow for the safe handling of **4-Cyano-4'-octylbiphenyl**.



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